

Barium sodium niobate crystal structure and space group

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Compound of Interest

Compound Name: Barium sodium niobate

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Crystal Structure and Phase Transitions

Barium sodium niobate is renowned for its complex series of structural phase transitions, making it a subject of extensive research. The crystal structure of BSN is temperature-dependent, transitioning through several phases with distinct symmetries.

At high temperatures, above approximately 830-860 K, BSN exists in its highest symmetry paraelectric phase, which has a tetragonal tungsten bronze (TTB) aristotype structure.[1][2][3] As the temperature is lowered, it undergoes a series of transitions to ferroelectric and ferroelastic phases.

A significant debate has surrounded the precise room-temperature structure of BSN, with various space groups proposed over the years.[1] However, recent high-resolution studies have led to a growing consensus.

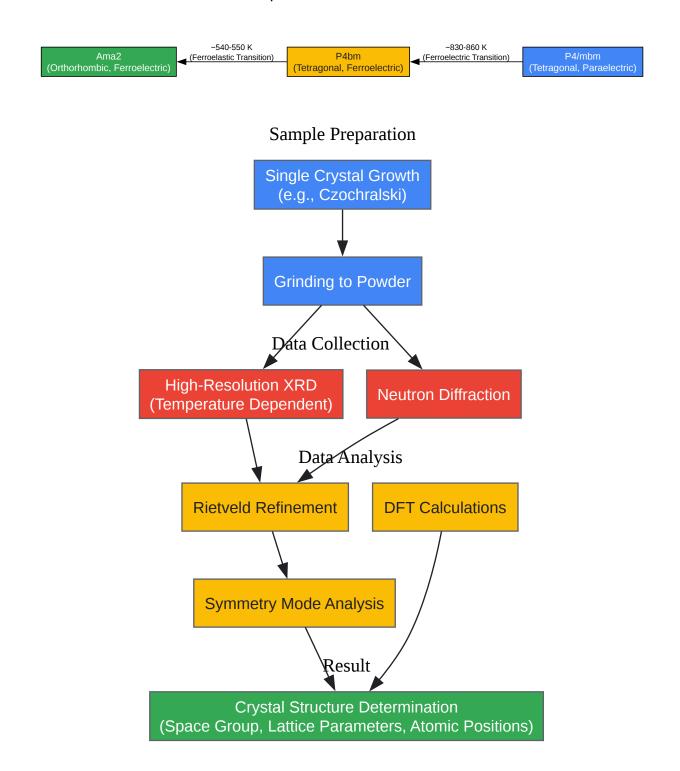
Room-Temperature Phase: The most current research indicates that the average structure of BSN at room temperature is best described by the orthorhombic space group Ama2 (in its standard setting), or equivalently Bbm2.[1][4][5] This structure is a distortion of the higher-temperature tetragonal phase.

High-Temperature Phases: Upon heating, BSN undergoes a ferroelastic transition to a tetragonal ferroelectric phase with the space group P4bm at around 540-550 K.[1][3][4] A further transition to the paraelectric tetragonal phase with space group P4/mbm occurs at the



Curie temperature, which is near 830-860 K.[1][2][3] Some studies also report the existence of incommensurate phases in certain temperature ranges.[2]

The following diagram illustrates the sequence of the primary phase transitions in **Barium Sodium Niobate** as a function of temperature.





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References

- 1. journals.iucr.org [journals.iucr.org]
- 2. High temperature phase transitions in barium sodium niobate: the wall roughening 1q-2q incommensurate transition and mean field tricritical behaviour in a disordered exclusion model PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.iucr.org [journals.iucr.org]
- 4. Revisiting the structures and phase transitions of Ba2NaNb5O15 PMC [pmc.ncbi.nlm.nih.gov]
- 5. journals.iucr.org [journals.iucr.org]
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